

handling and storage procedures for 3-Bromo-5-fluorobenzonitrile.

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Compound of Interest

Compound Name: 3-Bromo-5-fluorobenzonitrile

Cat. No.: B1333829

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Application Notes and Protocols for 3-Bromo-5-fluorobenzonitrile

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe handling, storage, and use of **3-Bromo-5-fluorobenzonitrile**, a key building block in pharmaceutical and agrochemical research. Adherence to these protocols is crucial to ensure personnel safety and maintain the integrity of the compound.

Chemical and Physical Properties

Proper understanding of the physical and chemical properties of **3-Bromo-5-fluorobenzonitrile** is fundamental to its safe handling and storage.

Property	Value	Source
Molecular Formula	C ₇ H ₃ BrFN	[1][2]
Molecular Weight	200.01 g/mol	[1][2][3]
Appearance	White to pale yellow solid	[4]
Melting Point	43 - 46 °C	[5]
Boiling Point	218.7 ± 20.0 °C (Predicted)	[2]
Density	1.69 ± 0.1 g/cm ³ (Predicted)	[2]
Flash Point	86.1 ± 21.8 °C	[2]

Safety and Hazard Information

3-Bromo-5-fluorobenzonitrile is classified as a hazardous substance. All personnel must be aware of its potential dangers and the necessary precautions.

GHS Hazard Statements:[1][2]

- H302: Harmful if swallowed.
- H312: Harmful in contact with skin.
- H332: Harmful if inhaled.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

Signal Word: Warning[2][3][6]

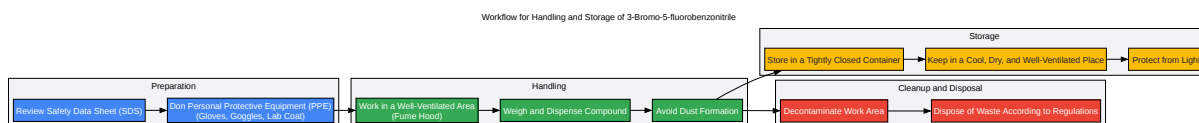
Precautionary Statements:[6][7]

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.

- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302 + P352: IF ON SKIN: Wash with plenty of water.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Handling and Storage Procedures

The following workflow outlines the essential steps for the safe handling and storage of **3-Bromo-5-fluorobenzonitrile**.



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Handling and Storage Workflow

Experimental Protocols

This protocol details the standard procedure for handling **3-Bromo-5-fluorobenzonitrile** in a laboratory setting.

Materials:

- **3-Bromo-5-fluorobenzonitrile**

- Spatula
- Weighing paper or boat
- Appropriate solvent
- Glassware (e.g., round-bottom flask, beaker)
- Stir bar
- Fume hood
- Analytical balance

Personal Protective Equipment (PPE):

- Nitrile gloves
- Safety goggles with side shields
- Laboratory coat

Procedure:

- Preparation: Before handling, thoroughly review the Safety Data Sheet (SDS) for **3-Bromo-5-fluorobenzonitrile**.^[6] Ensure that a chemical spill kit is readily accessible.
- Personal Protection: Don the required PPE, including nitrile gloves, safety goggles, and a lab coat.^{[4][6]}
- Ventilation: Conduct all handling procedures within a certified chemical fume hood to avoid inhalation of dust or vapors.^{[6][8]}
- Dispensing:
 - Place a clean weighing paper or boat on the analytical balance and tare.
 - Carefully use a clean spatula to transfer the desired amount of **3-Bromo-5-fluorobenzonitrile** onto the weighing paper.

- Avoid generating dust during transfer.[\[6\]](#)
- Record the exact weight of the compound.
- Reaction Setup:
 - Transfer the weighed compound into the reaction vessel.
 - If dissolving, add the appropriate solvent and a stir bar.
 - Ensure the reaction vessel is securely clamped.
- Cleanup:
 - Clean the spatula and any contaminated surfaces with an appropriate solvent.
 - Dispose of contaminated weighing paper and any other disposable materials in the designated chemical waste container.
 - Wash hands thoroughly with soap and water after handling is complete.[\[6\]](#)

Proper storage is essential to maintain the stability and purity of **3-Bromo-5-fluorobenzonitrile**.

Conditions:

- Container: Store in the original, tightly sealed container.[\[5\]](#)[\[6\]](#)
- Environment: Keep the container in a cool, dry, and well-ventilated area.[\[5\]](#)[\[6\]](#)
- Light: Protect from direct light.[\[5\]](#)
- Incompatibilities: Store away from strong oxidizing agents and strong acids.[\[5\]](#)[\[9\]](#)

Procedure:

- After use, ensure the container cap is tightly secured to prevent moisture ingress and contamination.

- Label the container clearly with the chemical name, date received, and any relevant hazard warnings.
- Place the container in a designated storage cabinet for toxic and combustible solids.[\[3\]](#)
- Maintain an accurate inventory of the chemical.

Emergency Procedures

In the event of exposure or a spill, follow these emergency procedures immediately.

Situation	Action
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention. [5] [6]
Skin Contact	Remove contaminated clothing immediately. Wash the affected area with plenty of soap and water. Seek medical attention if irritation persists. [5] [6]
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [6] [10]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [6]
Spill	Evacuate the area. Wear appropriate PPE. For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal. For large spills, follow institutional emergency procedures. Do not let the product enter drains. [6]

Firefighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[6]
- Hazardous Combustion Products: In case of fire, hazardous decomposition products may be released, including carbon oxides (CO, CO₂), nitrogen oxides (NO_x), hydrogen bromide gas, and hydrogen fluoride.[5][6][11]
- Firefighter Protection: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[5][6]

By adhering to these detailed application notes and protocols, researchers, scientists, and drug development professionals can safely handle and store **3-Bromo-5-fluorobenzonitrile**, ensuring a secure laboratory environment and the integrity of their research.

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